

Technical Monograph: 5-(3-Chlorophenyl)-1,2,4-triazin-3-amine

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Compound of Interest

Compound Name: 5-(3-Chlorophenyl)-1,2,4-triazin-3-amine

CAS No.: 886497-14-9

Cat. No.: B2362345

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Executive Summary

5-(3-Chlorophenyl)-1,2,4-triazin-3-amine (C₉H₇ClN₄) is a bioactive heterocyclic compound belonging to the 1,2,4-triazine class.^[1] Structurally analogous to the clinically established antiepileptic drug Lamotrigine, this molecule retains the critical 1,2,4-triazine core required for voltage-gated sodium channel (VGSC) modulation while offering a simplified substitution pattern for structure-activity relationship (SAR) exploration.

Beyond its established neuroactive potential, recent literature identifies 3-amino-1,2,4-triazine derivatives as emerging inhibitors of Pyruvate Dehydrogenase Kinase 1 (PDK1), suggesting therapeutic utility in oncology—specifically for KRAS-mutated pancreatic ductal adenocarcinoma. This guide details the chemical constitution, validated synthesis protocols, and mechanistic pathways defining its utility in drug discovery.

Chemical Identity & Physiochemical Properties^{[2][3][4][5][6][7][8]}

Property	Specification
IUPAC Name	5-(3-Chlorophenyl)-1,2,4-triazin-3-amine
CAS Registry	Analogous to 1120-99-6 (Parent)
Molecular Formula	C ₉ H ₇ ClN ₄
Molecular Weight	206.63 g/mol
SMILES	<chem>Nc1ncc(c(Cl)ccc2)c2nn1</chem>
Appearance	Crystalline Solid (Pale Yellow to Off-White)
Solubility	Soluble in DMSO, DMF; Sparingly soluble in Water
LogP (Predicted)	~1.8 - 2.1
H-Bond Donors	1 (Exocyclic Amine)
H-Bond Acceptors	3 (Triazine Ring Nitrogens)

Technical Synthesis Protocol

The synthesis of 5-aryl-1,2,4-triazin-3-amines is most reliably achieved via the condensation of arylglyoxals with aminoguanidine bicarbonate. This route minimizes side reactions common in hydrazine-based cyclizations.

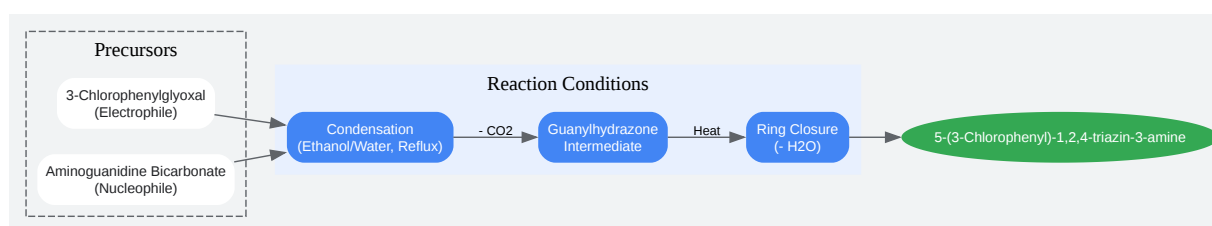
Reagents & Materials

- Precursor A: 3-Chlorophenylglyoxal hydrate (or generated in situ from 3-chloroacetophenone via SeO₂ oxidation).
- Precursor B: Aminoguanidine bicarbonate.[2]
- Solvent System: Ethanol/Water (1:1 v/v) or n-Butanol.
- Catalyst: Glacial Acetic Acid (optional, for pH adjustment).

Step-by-Step Methodology

- Preparation of Glyoxal Solution: Dissolve 10 mmol of 3-chlorophenylglyoxal hydrate in 20 mL of ethanol. Ensure complete dissolution; mild heating (40°C) may be required.
- Condensation: In a separate flask, suspend 10 mmol of aminoguanidine bicarbonate in 10 mL of water.
- Addition: Slowly add the glyoxal solution to the aminoguanidine suspension under vigorous stirring.
 - Note: CO₂ evolution will occur.[2] Ensure adequate venting.
- Reflux: Heat the mixture to reflux (approx. 80-90°C) for 4–6 hours. The reaction progress can be monitored via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1).
- Cyclization & Isolation: Upon completion, cool the reaction mixture to room temperature. The product typically precipitates as a solid.
- Purification: Filter the precipitate and wash with cold ethanol. Recrystallize from ethanol or DMF/Water to achieve >98% purity.

Synthesis Workflow Visualization



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Figure 1: Synthetic pathway for the formation of the 1,2,4-triazine core via glyoxal-aminoguanidine condensation.[3]

Mechanism of Action (MOA)

The pharmacological profile of **5-(3-Chlorophenyl)-1,2,4-triazin-3-amine** is dual-faceted, acting on neurological targets for epilepsy/pain and metabolic kinases for oncology.

Neurological: Voltage-Gated Sodium Channel (VGSC) Blockade

Similar to Lamotrigine, this compound stabilizes the inactive state of voltage-gated sodium channels (Nav1.1, Nav1.2, Nav1.6).

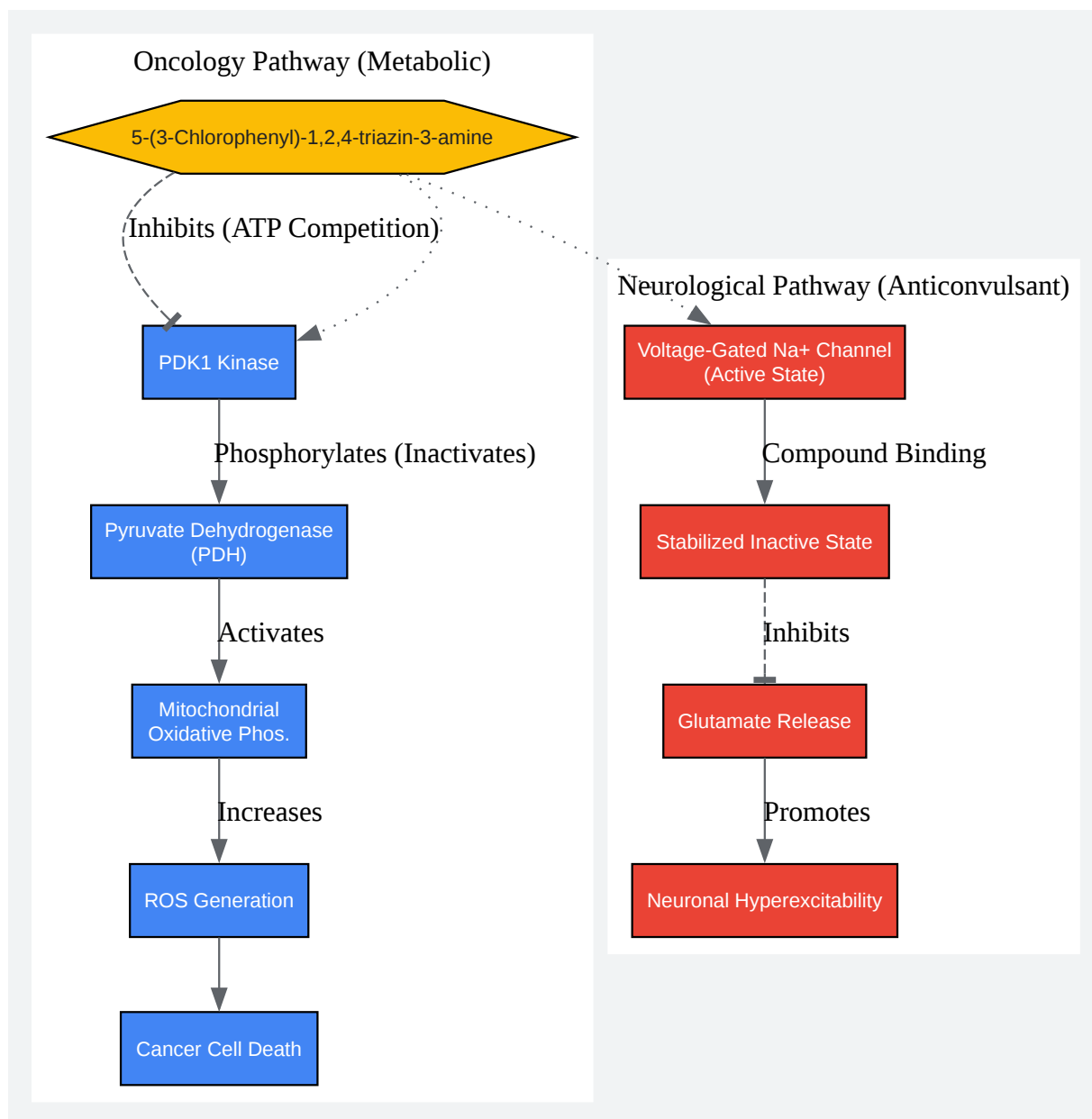
- Mechanism: It binds to the pore-forming α -subunit during high-frequency firing, preventing the channel from recovering to the resting state.
- Result: Inhibition of repetitive neuronal firing and suppression of glutamate release.
- Therapeutic Indication: Epilepsy (partial seizures), Neuropathic Pain, Bipolar Disorder.

Oncology: PDK1 Inhibition

Recent studies highlight the 3-amino-1,2,4-triazine scaffold as a competitive inhibitor of Pyruvate Dehydrogenase Kinase 1 (PDK1).

- Mechanism: The triazine ring mimics the adenine moiety of ATP, binding to the ATP-binding pocket of PDK1.
- Metabolic Impact: Inhibition of PDK1 prevents the phosphorylation of the Pyruvate Dehydrogenase Complex (PDH). This forces cancer cells to shift from aerobic glycolysis (Warburg effect) back to mitochondrial oxidative phosphorylation.
- Result: Increased production of Reactive Oxygen Species (ROS) and induction of apoptosis in KRAS-mutated cells.

Signaling Pathway Visualization



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Figure 2: Dual mechanism of action targeting neuronal excitability (left) and cancer metabolism (right).

References

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